

Essential Guidance for the Proper Disposal of **LY2780301**

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Compound of Interest

Compound Name: **LY2780301**

Cat. No.: **B1150114**

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Researchers and laboratory professionals handling **LY2780301** must adhere to stringent disposal protocols to ensure safety and environmental compliance. While specific disposal instructions for **LY2780301** are not readily available, as the compound was primarily for research use and has been discontinued, general best practices for the disposal of chemical waste, particularly potent bioactive compounds, must be followed. **LY2780301** has been shipped as a non-hazardous chemical, but its biological activity as an Akt inhibitor warrants careful handling and disposal.

Chemical and Safety Data Summary

For proper waste profiling and disposal, the following information on **LY2780301** is crucial. This data should be provided to your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.

Property	Value	Source
Chemical Name	4-(4-(1-(2-(dimethylamino)ethyl)-4-(4-fluoro-3-(trifluoromethyl)phenyl)-1H-imidazol-2-yl)piperidin-1-yl)-5,7-dihydro-6H-pyrrolo[2,3-d]pyrimidin-6-one	[1]
CAS Number	1226801-23-5	[1] [2]
Molecular Formula	C25H27F4N7O	[1] [2]
Molecular Weight	517.53 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO, not in water	[1]
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C	[1] [2]

Step-by-Step Disposal Protocol

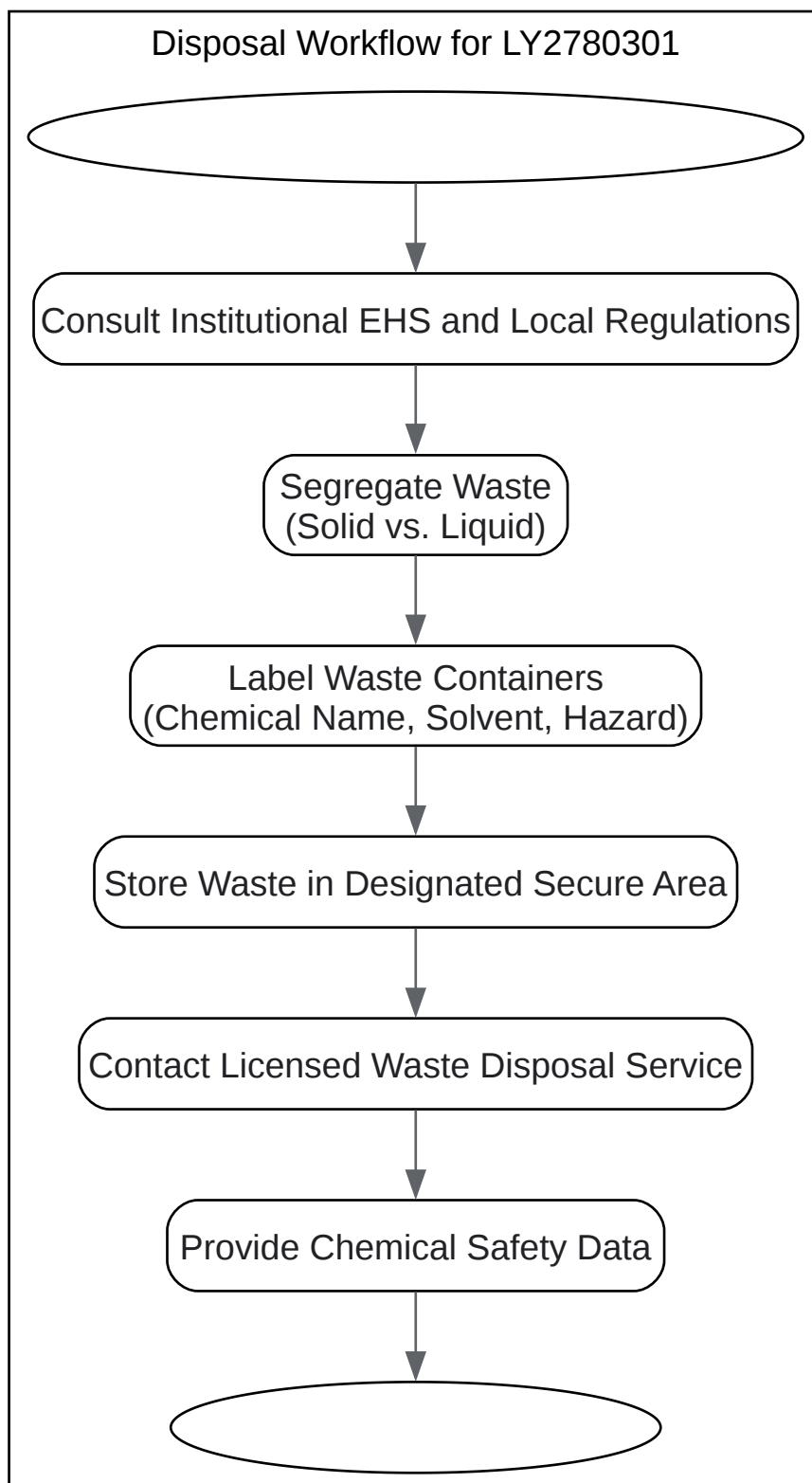
The following procedure outlines the recommended steps for the safe disposal of **LY2780301** and associated waste. This is a general guideline and must be adapted to comply with local, state, and federal regulations.

- Consult Institutional and Local Guidelines: Before initiating any disposal procedure, consult your institution's EHS guidelines and local hazardous waste regulations. These regulations will provide the definitive requirements for chemical waste disposal.
- Waste Segregation:
 - Solid Waste: Collect unused or expired **LY2780301** powder in its original container or a clearly labeled, sealed waste container. Contaminated personal protective equipment (PPE) such as gloves and lab coats, as well as contaminated lab supplies (e.g., weigh boats, pipette tips), should be collected in a designated hazardous waste bag or container.

- Liquid Waste: Solutions of **LY2780301**, typically dissolved in DMSO, must be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with aqueous waste or other solvent waste unless permitted by your institution's EHS office.
- Labeling: All waste containers must be clearly labeled with the full chemical name ("LY2780301"), the solvent used (e.g., "in DMSO"), concentration, and appropriate hazard warnings.
- Storage of Waste: Store waste containers in a designated, secure area, away from incompatible materials, until collection by a licensed waste disposal service.
- Disposal of Solutions in DMSO: Since **LY2780301** is soluble in DMSO, the disposal of these solutions should follow the guidelines for DMSO waste. Minor residues of DMSO in water may be poured down the drain in some jurisdictions, but this is generally not recommended for solutions containing potent bioactive compounds like **LY2780301**^[3]. It is best practice to treat all **LY2780301** solutions as hazardous chemical waste.
- Professional Disposal: Arrange for the collection and disposal of all **LY2780301** waste through your institution's EHS office or a licensed hazardous waste disposal company. Provide them with the chemical safety data summarized above.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **LY2780301**.

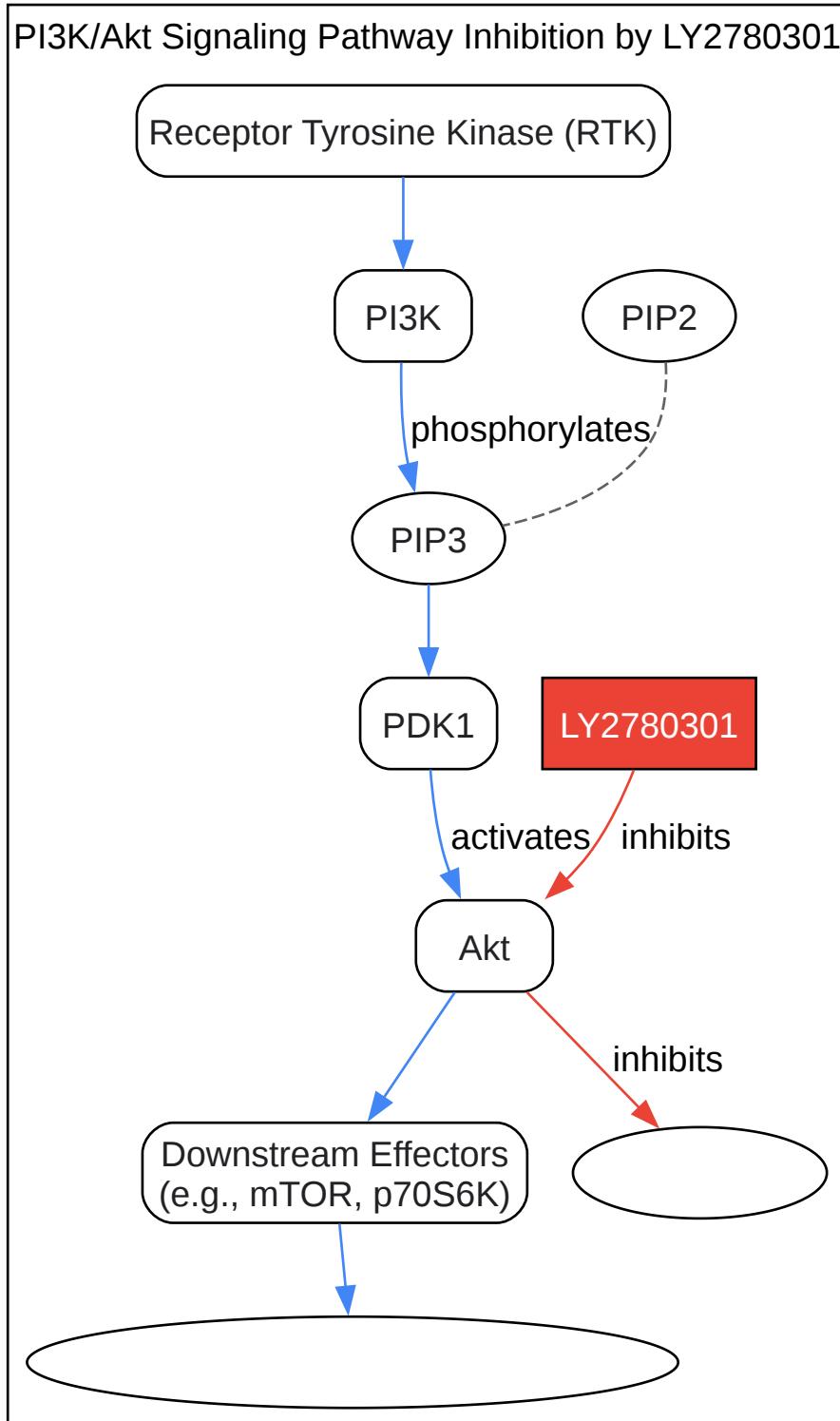


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Disposal Workflow for **LY2780301**

Mechanism of Action: PI3K/Akt Signaling Pathway

LY2780301 is an inhibitor of the serine/threonine protein kinase Akt (protein kinase B) and p70S6K.[2][4] By inhibiting Akt, **LY2780301** blocks the PI3K/Akt signaling pathway, which is crucial for cell proliferation and survival.[1][4] Understanding this pathway is essential for researchers working with this compound.



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PI3K/Akt Pathway Inhibition by **LY2780301**

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